

# biochemical properties of inosine-5'-monophosphate disodium salt

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## Compound of Interest

Compound Name: *Inosine-5'-monophosphate  
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An In-depth Technical Guide to the Biochemical Properties of **Inosine-5'-Monophosphate Disodium Salt**

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

Inosine-5'-monophosphate (IMP), and its commonly used disodium salt, is a pivotal molecule in cellular metabolism. As a naturally occurring purine nucleotide, it serves as the central precursor for the synthesis of adenosine monophosphate (AMP) and guanosine monophosphate (GMP), the building blocks of nucleic acids and essential molecules in cellular signaling and energy metabolism.[1][2] This technical guide provides a comprehensive overview of the biochemical properties of **inosine-5'-monophosphate disodium salt**, its role in metabolic pathways, and its applications in research and drug development, with a focus on quantitative data and detailed experimental methodologies.

### Chemical and Physical Properties

**Inosine-5'-monophosphate disodium salt** is a white or off-white crystalline powder that is soluble in water.[3][4] It is the disodium salt of inosinic acid.[5]

Property	Value	Reference(s)
Synonyms	5'-IMP·2Na·H <sub>2</sub> O, 5'-Inosinic acid disodium salt hydrate, Disodium 5'-inosinate, Disodium IMP	[3]
CAS Number	4691-65-0	[3]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> P	[3][5]
Molecular Weight	392.17 g/mol	[4][5]
Appearance	White or off-white crystalline powder	[3]
Solubility	Soluble in water, sparingly soluble in ethanol, and practically insoluble in ether.	[4][5]
pH	7.0 - 8.5	[4]
Storage Conditions	0 - 8 °C	[3]
Melting Point	175 °C	[5]

## Biochemical Role and Signaling Pathways

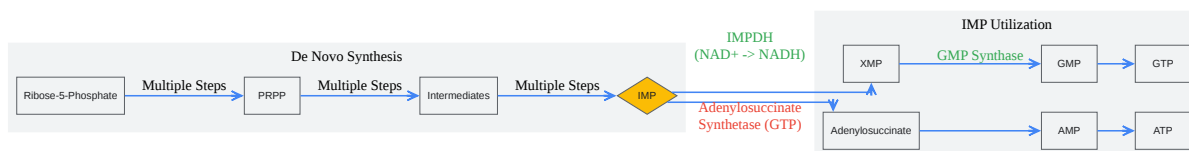
IMP is a cornerstone of de novo purine biosynthesis, representing the first fully formed purine nucleotide in this pathway.[2] It is synthesized from ribose-5-phosphate through a series of eleven enzymatic steps.[2] Once synthesized, IMP stands at a critical metabolic branch point, from which it can be converted into either AMP or GMP.[6][7]

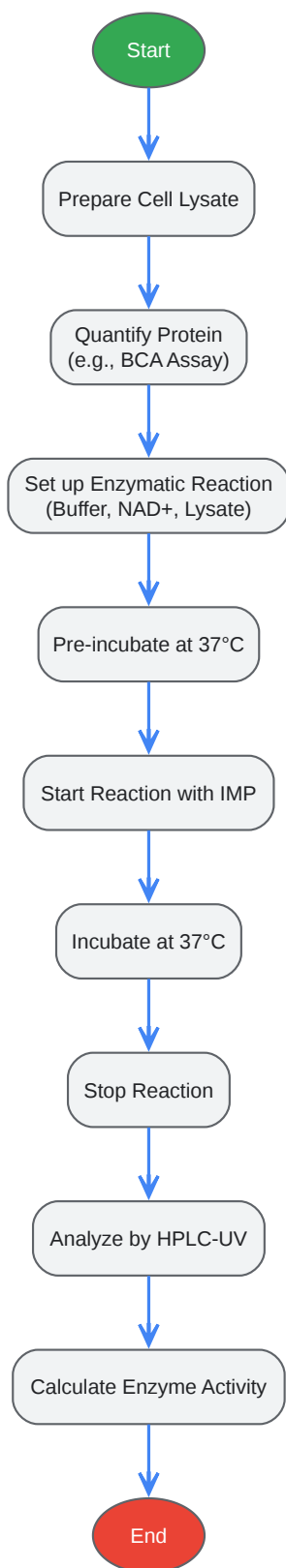
The conversion to GMP is catalyzed by inosine-5'-monophosphate dehydrogenase (IMPDH), a rate-limiting enzyme that oxidizes IMP to xanthosine monophosphate (XMP).[4][8] This reaction is NAD<sup>+</sup>-dependent.[8] XMP is then converted to GMP. The pathway to AMP from IMP involves the enzyme adenylosuccinate synthetase.[6] The regulation of these pathways is crucial for maintaining the cellular balance of adenine and guanine nucleotides.[2][6]

The degradation of IMP can lead to the formation of hypoxanthine, which is further metabolized to xanthine and finally to uric acid.[\[3\]](#)

## Purine Biosynthesis Pathway

The following diagram illustrates the central role of IMP in the de novo purine biosynthesis pathway.





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